

Technical Guide: (1R,2R)-2-(Benzyloxy)cyclohexanamine Hydrochloride

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Compound of Interest

Compound Name: (1R,2R)-2-(Benzyloxy)cyclohexanamine hydrochloride

CAS No.: 1010811-75-2

Cat. No.: B1519377

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Stereoselective Synthesis, Chemical Properties, and Pharmaceutical Applications

Executive Summary

(1R,2R)-2-(Benzyloxy)cyclohexanamine hydrochloride is a high-value chiral building block characterized by a trans-1,2-disubstituted cyclohexane core. This scaffold is a "privileged structure" in medicinal chemistry, serving as a conformational lock in various neuroactive agents, anti-arrhythmic drugs (e.g., Vernakalant analogs), and organocatalysts.[1] This guide provides a comprehensive analysis of its physicochemical properties, a validated synthetic workflow for its production from (1R,2R)-2-aminocyclohexanol, and its critical role in modern drug discovery.[1]

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6][7]

Nomenclature and Identifiers

Property	Detail
IUPAC Name	(1R,2R)-2-(Benzyloxy)cyclohexan-1-amine hydrochloride
Common Name	(1R,2R)-trans-2-Benzyloxycyclohexylamine HCl
CAS Number (HCl Salt)	1010811-75-2
CAS Number (Free Base)	216394-06-8
Molecular Formula	C ₁₃ H ₁₉ NO[2][3][4][5] · HCl
Molecular Weight	241.76 g/mol (Salt); 205.30 g/mol (Free Base)
Stereochemistry	(1R,2R); trans-configuration
SMILES (Free Base)	N[C@@H]1CCCC[C@H]1OCc2ccccc2

Physical Properties[1]

- Appearance: White to off-white crystalline solid (HCl salt); Colorless to pale yellow oil (Free Base).[1]
- Solubility: Highly soluble in water, methanol, and DMSO (Salt); Soluble in DCM, ethyl acetate (Free Base).[1]
- Melting Point: ~200–205 °C (Decomposition for HCl salt).[1]
- Hygroscopicity: The hydrochloride salt is hygroscopic; store under inert atmosphere (Ar/N₂). [1]

Synthetic Methodology

The synthesis of (1R,2R)-2-(Benzyloxy)cyclohexylamine requires strict stereocontrol to maintain the (1R,2R) configuration.[1] The preferred industrial route utilizes (1R,2R)-2-aminocyclohexanol as the starting material, employing a "Protect-Alkylate-Deprotect" strategy to ensure regiospecific O-benylation without contaminating N-alkylation.

Reaction Workflow (DOT Diagram)



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Caption: Step-wise synthetic pathway from chiral amino alcohol to the final hydrochloride salt.

Detailed Protocol

Step 1: N-Protection

To prevent N-benylation, the amine is first masked with a tert-butoxycarbonyl (Boc) group.

- Reagents: (1R,2R)-2-Aminocyclohexanol (1.0 eq), Di-tert-butyl dicarbonate (Boc₂O, 1.1 eq), Triethylamine (TEA, 1.5 eq), DCM.[1]
- Procedure: Dissolve amino alcohol in DCM at 0°C. Add TEA followed by Boc₂O. Stir at RT for 4 hours. Wash with citric acid (aq) and brine.
- Checkpoint: disappearance of starting material by TLC (ninhydrin stain).[1]

Step 2: O-Benzoylation

This is the critical step.[1][6] Sodium hydride (NaH) is used to deprotonate the secondary alcohol, facilitating nucleophilic attack on benzyl bromide.

- Reagents: N-Boc-intermediate (1.0 eq), Sodium Hydride (60% dispersion, 1.2 eq), Benzyl Bromide (BnBr, 1.1 eq), DMF (anhydrous).[1]
- Procedure:
 - Cool DMF solution of N-Boc-intermediate to 0°C.
 - Add NaH portion-wise (gas evolution).[1] Stir 30 min.
 - Add BnBr dropwise.[1] Warm to RT and stir 12h.

- Quench with water, extract with EtOAc.[\[1\]](#)
- Safety Note: NaH releases hydrogen gas; ensure proper ventilation.

Step 3: Deprotection and Salt Formation

Removal of the Boc group yields the amine, which is immediately converted to the stable HCl salt.[\[1\]](#)

- Reagents: 4M HCl in 1,4-Dioxane.
- Procedure: Dissolve the protected ether in minimal dioxane. Add 4M HCl/Dioxane (5 eq) at 0°C. Stir until precipitation is complete. Filter the white solid and wash with diethyl ether.
- Yield: Typical overall yield 60–75%.

Applications in Drug Development & Research

Medicinal Chemistry: The Aminocyclohexyl Ether Scaffold

The (1R,2R)-cyclohexane backbone provides a rigid stereochemical template that reduces the entropic penalty of ligand binding.[\[1\]](#)

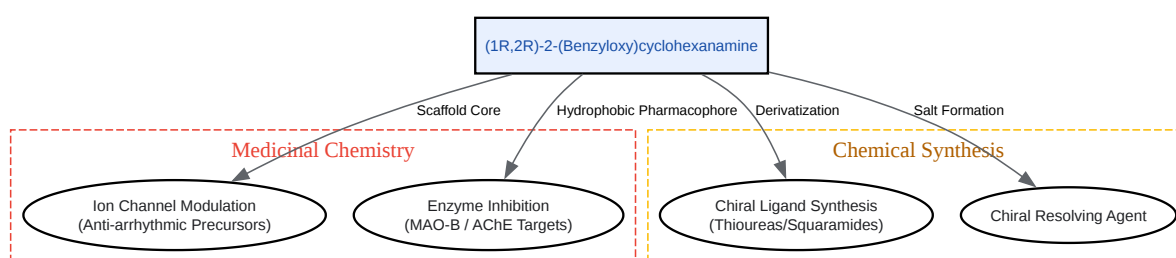
- Ion Channel Blockers: Analogs of this compound are precursors to mixed ion channel blockers (e.g., Vernakalant derivatives) used in treating atrial fibrillation.[\[1\]](#) The benzyloxy group mimics the hydrophobic pharmacophores found in these active pharmaceutical ingredients (APIs).[\[1\]](#)
- Neuroactive Agents: The scaffold is investigated for MAO-B inhibition and AChE inhibition in Alzheimer's research.[\[1\]](#) The benzyloxy moiety acts as a hydrophobic anchor, fitting into the active site gorges of these enzymes [1, 2].[\[1\]](#)

Asymmetric Organocatalysis

While diamines (like DACH) are more common, the amino-ether motif serves as a precursor to monofunctional chiral catalysts.[\[1\]](#)

- **Ligand Synthesis:** The free amine can be derivatized into thioureas or squaramides, creating bifunctional hydrogen-bonding catalysts used in enantioselective Michael additions [3].[1]
- **Chiral Auxiliaries:** Used in the resolution of racemic acids or as a chiral base in deprotonation reactions.[1]

Biological Pathway Interaction (DOT Diagram)



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Caption: Mapping the compound's utility across pharmaceutical and synthetic domains.

Handling & Safety (MSDS Highlights)

Signal Word:WARNING

- **Hazard Statements:**
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]
- **Precautionary Measures:**
 - Wear nitrile gloves and safety goggles.

- Handle in a fume hood to avoid inhalation of dust.
- Storage: Store at 2–8°C under inert gas (Argon). Hygroscopic.

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